# 1-Undecanol-d4 CAS number and molecular formula

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *1-Undecanol-d4* |
| *Cat. No.:* | *B12309891* |

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## An In-Depth Technical Guide to 1-Undecanol-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **1-Undecanol-d4**, a deuterated form of 1-Undecanol. This document details its chemical properties, synthesis, and applications, with a focus on its use as an internal standard in quantitative analysis and its potential role in drug delivery systems.

## Core Compound Details

**1-Undecanol-d4** is a stable isotope-labeled version of 1-Undecanol, a fatty alcohol. The incorporation of deuterium atoms makes it a valuable tool in various research and development applications, particularly in mass spectrometry-based quantitative analysis.

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| Property | Value | Reference |
|---|---|---|
| CAS Number | 1219803-47-0 | [1] |
| Molecular Formula | C11H20D4O | [1] |
| Synonyms | Undecyl alcohol-d4 | [1] |
| Appearance | Colorless liquid | [2] |
| Solubility | Insoluble in water; Soluble in ethanol and ether | [2] |

## Quantitative Data for Analytical Applications

**1-Undecanol-d4** is primarily used as an internal standard in quantitative analytical methods, such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS), for the precise measurement of unlabeled 1-Undecanol. The following table summarizes typical parameters for such analyses.

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| Parameter | Gas Chromatography-Mass Spectrometry (GC-MS) | Reference |
|---|---|---|
| Column | Agilent J&W DB-5ms Ultra Inert, 30 m x 0.25 mm, 0.25 µm | [3] |
| Carrier Gas | Helium at a constant flow of 1.2 mL/min | [3] |
| Injector Temperature | 250°C | [3] |
| Oven Temperature Program | Initial 80°C (1 min), ramp 10°C/min to 250°C, hold 5 min | [3] |
| Ionization Mode | Electron Ionization (EI) at 70 eV | [3] |
| Acquisition Mode | Selected Ion Monitoring (SIM) | [3] |
| Limit of Detection (LOD) | 0.05 - 0.5 µg/mL | [3] |
| Limit of Quantification (LOQ) | 0.2 - 2 µg/mL | [3] |

# Experimental Protocols

## Synthesis of 1-Undecanol-d4

A common method for the synthesis of deuterated alcohols involves the reduction of the corresponding carboxylic acid or ester using a deuterated reducing agent. The following is a representative protocol for the synthesis of **1-Undecanol-d4** from undecanoic acid.

Materials:

- Undecanoic acid
- Lithium aluminum deuteride (LiAlD4)
- Anhydrous diethyl ether

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- Dry glassware
- Argon or nitrogen atmosphere

Procedure:

- In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under an inert atmosphere, a solution of undecanoic acid in anhydrous diethyl ether is prepared.
- The flask is cooled in an ice bath.
- A solution of lithium aluminum deuteride in anhydrous diethyl ether is added dropwise from the dropping funnel to the stirred solution of undecanoic acid.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and then gently refluxed for 4-6 hours.
- The reaction is monitored for completion using Thin Layer Chromatography (TLC).
- Upon completion, the reaction is carefully quenched by the slow, dropwise addition of water, followed by a 15% sodium hydroxide solution, and then more water.
- The resulting precipitate is filtered off, and the organic layer is separated.
- The aqueous layer is extracted with diethyl ether.
- The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure to yield crude **1-Undecanol-d4**.
- The product is purified by vacuum distillation.

## GC-MS Analysis of 1-Undecanol using **1-Undecanol-d4** as an Internal Standard

This protocol describes the quantitative analysis of 1-Undecanol in a sample matrix using **1-Undecanol-d4** as an internal standard.[3][4]

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Materials:

- Sample containing 1-Undecanol
- **1-Undecanol-d4** solution of known concentration (internal standard)
- Hexane (or other suitable solvent)
- GC-MS system

Procedure:

- Sample Preparation:
  - To a known volume or weight of the sample, add a precise volume of the **1-Undecanol-d4** internal standard solution.
  - Extract the analytes using hexane.
  - The extract may be concentrated or diluted as necessary to fall within the calibration range.
- Instrumental Analysis:
  - Inject 1 µL of the prepared sample into the GC-MS system.
  - Utilize the instrumental parameters outlined in the quantitative data table above.
  - In SIM mode, monitor characteristic ions for both 1-Undecanol and **1-Undecanol-d4**.
- Quantification:
  - Construct a calibration curve by analyzing a series of standards containing known concentrations of 1-Undecanol and a constant concentration of **1-Undecanol-d4**.
  - Plot the ratio of the peak area of 1-Undecanol to the peak area of **1-Undecanol-d4** against the concentration of 1-Undecanol.

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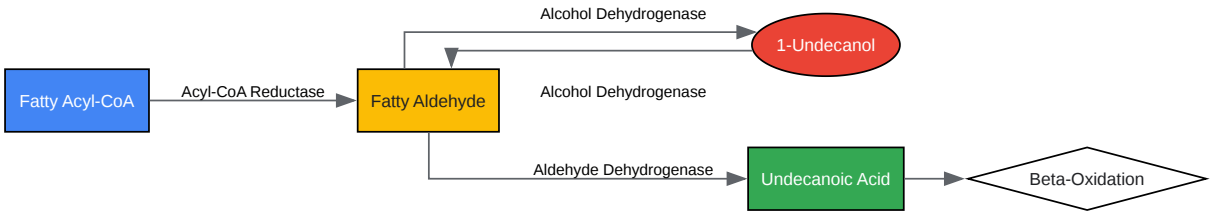
- Determine the concentration of 1-Undecanol in the unknown sample by interpolating its peak area ratio from the calibration curve.

## Signaling Pathways and Biological Relevance

1-Undecanol, as a fatty alcohol, is involved in lipid metabolism. While a specific signaling pathway for 1-Undecanol is not extensively documented, it is understood to be part of the broader fatty acid metabolism pathway.[5] Fatty alcohols can be synthesized from fatty acyl-CoAs and can be metabolized to fatty acids.

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Simplified overview of 1-Undecanol's involvement in fatty acid metabolism.

## Experimental Workflow and Logical Relationships

The use of **1-Undecanol-d4** as an internal standard is a critical component of a robust quantitative analytical workflow. The following diagram illustrates the logical steps involved.

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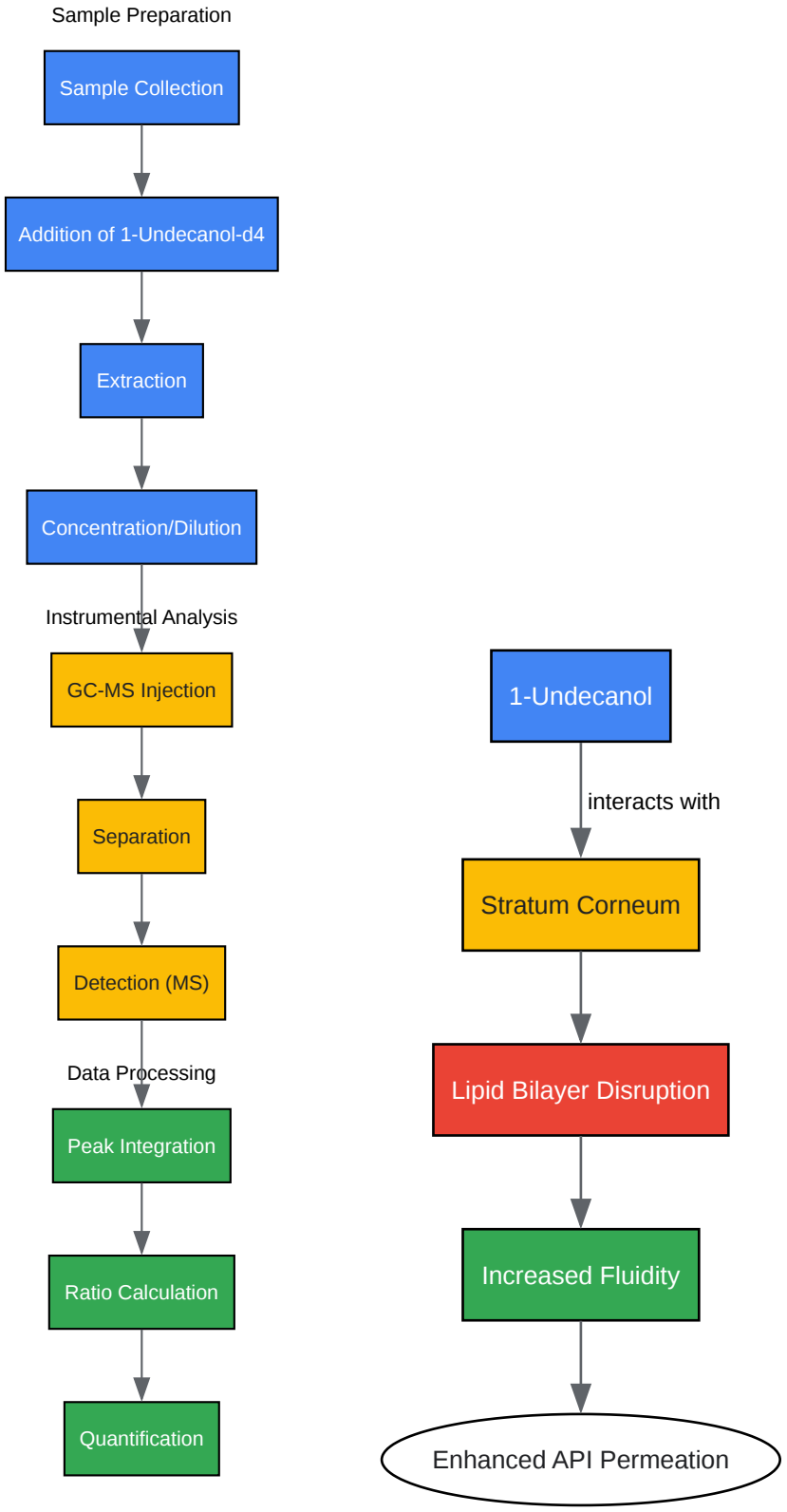


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